

Boiling Point Variations Among C₁₂H₂₆ Alkane Isomers: A Comparative Analysis

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Compound of Interest

Compound Name: 3-Ethyl-4,5-dimethyloctane

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The boiling point of an alkane is a critical physical property that is significantly influenced by its molecular structure. For isomers of the C₁₂H₂₆ alkane, dodecane, variations in carbon chain branching lead to a range of boiling points. This guide provides a comparative analysis of the boiling points of several C₁₂H₂₆ isomers, supported by experimental data and detailed methodologies for boiling point determination.

Influence of Molecular Structure on Boiling Point

The boiling point of a substance is determined by the strength of the intermolecular forces that hold its molecules together in a liquid state. For non-polar alkanes, the primary intermolecular forces are London dispersion forces. The strength of these forces is dependent on the surface area of the molecule.

- Straight-chain alkanes, such as n-dodecane, have a larger surface area, allowing for more points of contact between adjacent molecules. This results in stronger London dispersion forces and, consequently, a higher boiling point.
- Branched-chain alkanes, in contrast, are more compact and have a smaller surface area. This reduces the opportunities for intermolecular interactions, leading to weaker London dispersion forces and lower boiling points.

As the degree of branching increases, the molecule becomes more spherical, further decreasing the surface area and the boiling point.

Comparative Boiling Points of C₁₂H₂₆ Isomers

The following table summarizes the experimentally determined boiling points of n-dodecane and a selection of its branched isomers. The data clearly illustrates the trend of decreasing boiling point with increased branching.

Isomer Name	Molecular Structure	Boiling Point (°C)
n-Dodecane	Straight Chain	216.3
2-Methylundecane	Single Methyl Branch	210
3-Methylundecane	Single Methyl Branch	210-211
4-Methylundecane	Single Methyl Branch	209.8
5-Methylundecane	Single Methyl Branch	207.9
2,2-Dimethyldecane	Two Methyl Branches on the Same Carbon	200.12
2,4-Dimethyldecane	Two Methyl Branches on Different Carbons	200.4
2,6-Dimethyldecane	Two Methyl Branches on Different Carbons	~220
2,5,8-Trimethylnonane	Three Methyl Branches	190
2,2,4,6,6-Pentamethylheptane	Five Methyl Branches	177
2,2,6,6-Tetramethyloctane	Four Methyl Branches	185
2,2,7,7-Tetramethyloctane	Four Methyl Branches	184.7
3,3,6,6-Tetramethyloctane	Four Methyl Branches	Not available

Experimental Protocols for Boiling Point Determination

The boiling points cited in this guide are determined through established experimental techniques. The two primary methods are the Thiele Tube method for small-scale

determinations and the distillation method for larger quantities.

Thiele Tube Method

This method is suitable for determining the boiling point of a small amount of liquid.

Apparatus:

- Thiele tube
- Thermometer
- Capillary tube (sealed at one end)
- Small test tube
- Rubber band or wire to attach the test tube to the thermometer
- Heating source (Bunsen burner or heating mantle)
- High-boiling point mineral oil

Procedure:

- A small amount of the alkane isomer is placed in the small test tube.
- The capillary tube is placed in the test tube with its open end downwards.
- The test tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- The thermometer and test tube assembly are placed in the Thiele tube containing mineral oil, ensuring the side arm is not blocked.
- The side arm of the Thiele tube is gently heated. The shape of the tube allows for the circulation of the oil, ensuring even heating.
- As the temperature rises, the air trapped in the capillary tube will expand and escape as a slow stream of bubbles.

- Heating is continued until a rapid and continuous stream of bubbles emerges from the capillary tube.
- The heat source is then removed, and the apparatus is allowed to cool.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube. This occurs when the vapor pressure of the sample equals the atmospheric pressure.

Distillation Method

For larger sample volumes, the boiling point can be determined during distillation.

Apparatus:

- Distillation flask
- Condenser
- Receiving flask
- Thermometer and adapter
- Heating mantle
- Boiling chips

Procedure:

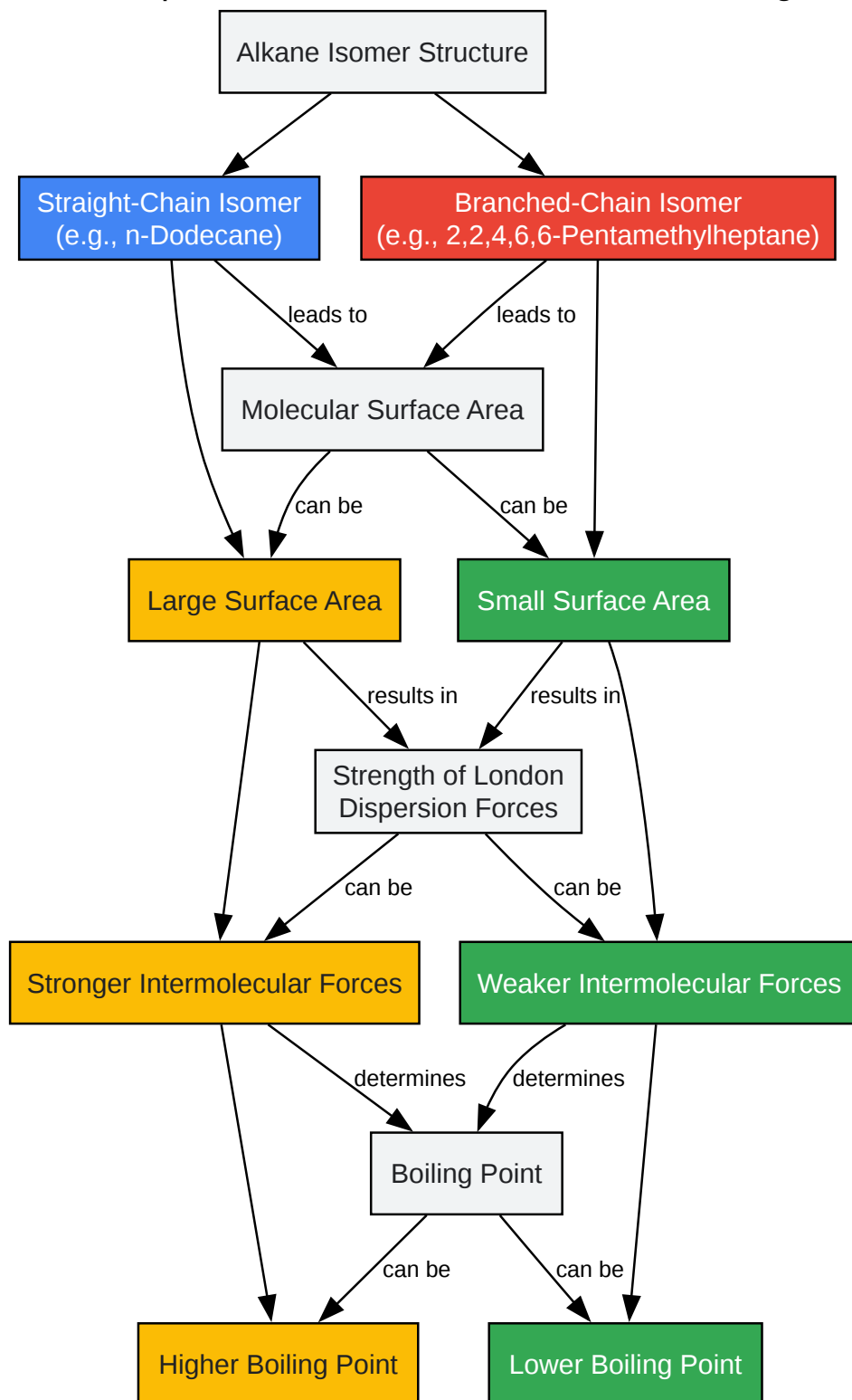
- The alkane isomer is placed in the distillation flask along with a few boiling chips to ensure smooth boiling.
- The distillation apparatus is assembled, with the thermometer bulb positioned just below the side arm leading to the condenser.
- The heating mantle is turned on, and the liquid is brought to a boil.
- The vapor will rise and surround the thermometer bulb before entering the condenser.

- The temperature at which the liquid is actively distilling and the temperature on the thermometer remains constant is recorded as the boiling point. This temperature represents the point at which the vapor pressure of the liquid equals the atmospheric pressure.

Logical Relationship of Molecular Structure to Boiling Point

The following diagram illustrates the relationship between the molecular structure of alkane isomers, the resulting intermolecular forces, and the observed boiling point.

Relationship between Alkane Structure and Boiling Point



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Caption: Molecular structure's effect on boiling point.

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